

A Technical Guide to the Molecular Weight of Rubidium Bromide

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Compound of Interest

Compound Name: *Rubidium bromide*

Cat. No.: *B3029768*

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This technical guide provides a comprehensive overview of the molecular weight of **rubidium bromide** (RbBr). It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who require precise and detailed information on the physicochemical properties of this inorganic compound. This document outlines the theoretical calculation of its molecular weight, presents a detailed experimental protocol for its empirical determination, and illustrates key concepts through structured data and diagrams.

Physicochemical Properties of Rubidium Bromide

Rubidium bromide is an inorganic salt with the chemical formula RbBr. It is composed of rubidium cations (Rb^+) and bromide anions (Br^-). It presents as a white crystalline solid and adopts a sodium chloride (NaCl) crystal structure.[\[1\]](#)

Molecular and Atomic Weights

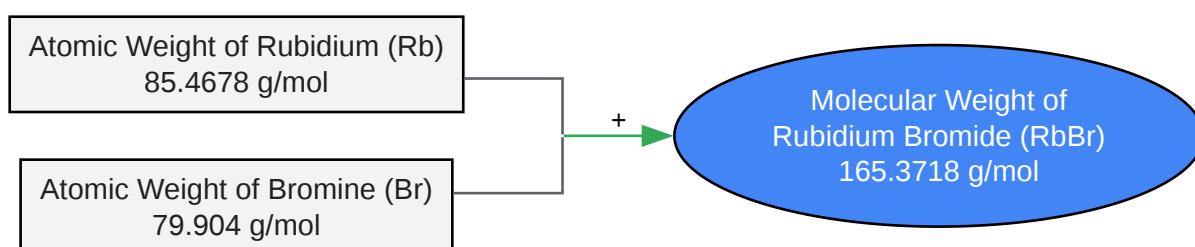
The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The accepted atomic weights for rubidium and bromine, along with the calculated molecular weight of **rubidium bromide**, are summarized below.

| Component | Element Symbol | Atomic Weight (g/mol) | Number of Atoms | Total Contribution (g/mol) |
|------------------|----------------|-------------------------|-----------------|------------------------------|
| Rubidium | Rb | 85.4678[2][3][4] | 1 | 85.4678 |
| Bromine | Br | 79.904[5][6][7] | 1 | 79.904 |
| Rubidium Bromide | RbBr | - | - | 165.3718[7][8] |

The molecular weight of **rubidium bromide** is calculated to be approximately 165.37 g/mol .[9] [10]

Logical Derivation of Molecular Weight

The molecular weight of **rubidium bromide** is the direct summation of the atomic weights of its constituent elements, rubidium and bromine. This fundamental relationship is a cornerstone of stoichiometry.



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Calculation of RbBr molecular weight.

Experimental Determination of Molecular Weight

The molecular weight of **rubidium bromide** can be determined empirically through various analytical methods. Argentometric titration, specifically the Mohr method, is a classic and highly accurate technique for quantifying halide ions and can be adapted for this purpose.

Objective: To determine the molecular weight of a high-purity **rubidium bromide** sample by quantifying the bromide content through titration with a standardized silver nitrate solution.

Materials:

- High-purity (>99.9%) **Rubidium Bromide** (RbBr)
- Standardized 0.1 M Silver Nitrate (AgNO₃) solution
- Potassium Chromate (K₂CrO₄) indicator solution (5% w/v)
- Deionized water
- Analytical balance (± 0.0001 g)
- Class A volumetric flasks, pipettes, and burette

Procedure:

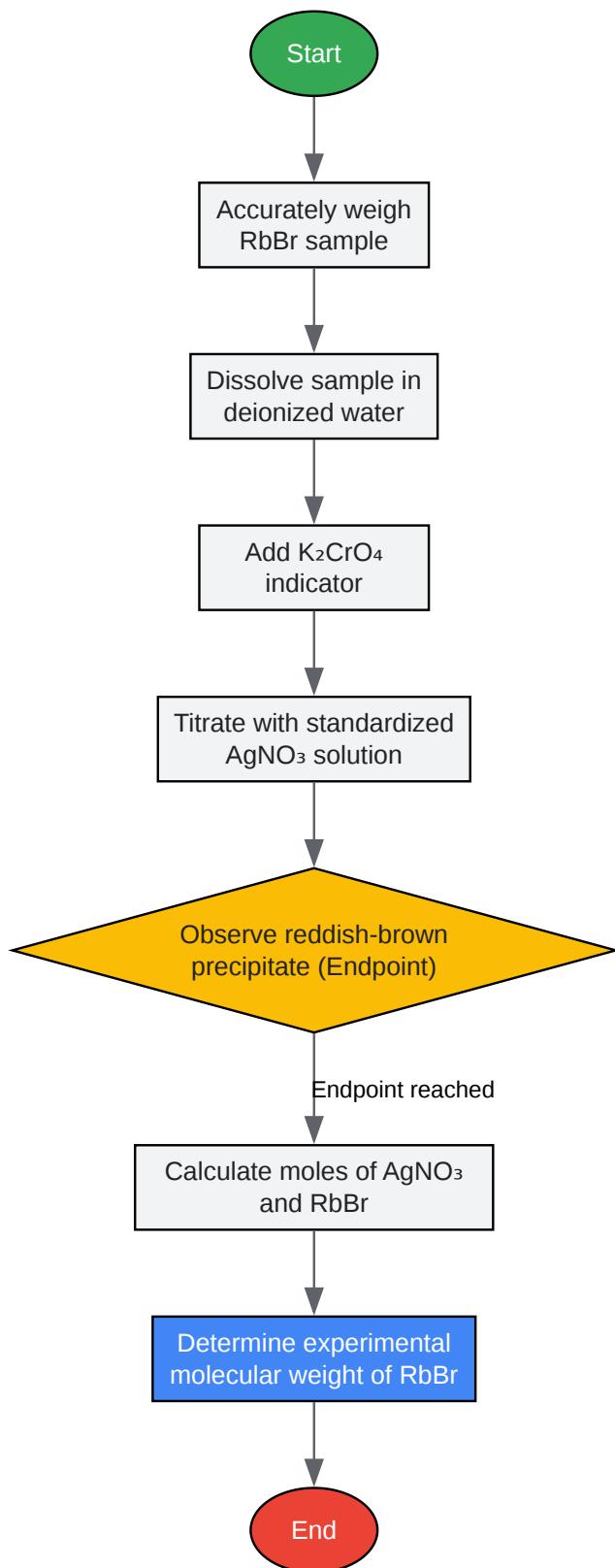
- Sample Preparation: Accurately weigh approximately 0.4 g of dried **rubidium bromide** into a clean 250 mL conical flask. Record the exact mass.
- Dissolution: Dissolve the RbBr sample in approximately 100 mL of deionized water.
- Indicator Addition: Add 1 mL of the 5% potassium chromate indicator solution to the flask. The solution will have a pale yellow color.
- Titration Setup: Fill a 50 mL burette with the standardized 0.1 M AgNO₃ solution. Record the initial burette volume.
- Titration: Titrate the RbBr solution with the AgNO₃ solution while constantly swirling the flask. The reaction $\text{Ag}^+(\text{aq}) + \text{Br}^-(\text{aq}) \rightarrow \text{AgBr}(\text{s})$ will form a white precipitate of silver bromide.
- Endpoint Determination: Continue the titration until the first permanent appearance of a reddish-brown precipitate of silver chromate (Ag₂CrO₄) is observed. This indicates that all bromide ions have reacted, and excess Ag⁺ ions are now reacting with the chromate indicator (2Ag⁺(aq) + CrO₄²⁻(aq) \rightarrow Ag₂CrO₄(s)). Record the final burette volume.
- Replicates: Repeat the titration at least two more times for precision.

Calculations:

- Moles of AgNO₃:
 - Volume of AgNO₃ used (L) = (Final burette reading - Initial burette reading) / 1000
 - Moles of AgNO₃ = Molarity of AgNO₃ (mol/L) × Volume of AgNO₃ used (L)
- Moles of RbBr:
 - From the stoichiometry of the reaction (1:1 ratio), Moles of RbBr = Moles of AgNO₃.
- Experimental Molecular Weight of RbBr:
 - Molecular Weight (g/mol) = Mass of RbBr sample (g) / Moles of RbBr (mol)

Experimental Workflow Diagram

The following diagram illustrates the workflow for the experimental determination of the molecular weight of **rubidium bromide** using the described titration method.



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Workflow for Argentometric Titration.

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